

4-Chloro-1H-indene: A Versatile Synthons for Advanced Research Applications

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Compound of Interest

Compound Name: 4-Chloro-1H-indene

CAS No.: 74124-87-1

Cat. No.: B1602228

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

4-Chloro-1H-indene, a halogenated derivative of the indene scaffold, is a versatile chemical intermediate with significant potential in medicinal chemistry and materials science. Its unique structural features, including a reactive double bond and a chlorinated aromatic ring, offer a multitude of possibilities for synthetic transformations. This guide provides a comprehensive overview of the synthesis, characterization, and potential research applications of **4-Chloro-1H-indene**, with a focus on its utility as a building block for novel bioactive molecules and functional materials. Detailed experimental protocols for the synthesis of its key precursor, 4-chloro-1-indanone, and a proposed synthetic route to **4-Chloro-1H-indene** are presented, alongside a discussion of its reactivity and potential derivatization pathways. This document aims to serve as a valuable resource for researchers seeking to explore the untapped potential of this intriguing molecule.

Introduction: The Indene Scaffold and the Role of Halogenation

The indene framework, consisting of a fused benzene and cyclopentene ring system, is a prevalent motif in numerous natural products and biologically active compounds.[1] The inherent reactivity of the indene core, coupled with the ability to introduce diverse functionalities, has made it a valuable scaffold in drug discovery and materials science.[2][3] Halogenation, particularly chlorination, of aromatic systems is a well-established strategy in medicinal chemistry to modulate the physicochemical and pharmacological properties of a molecule.[4][5] The introduction of a chlorine atom can influence factors such as lipophilicity, metabolic stability, and binding interactions with biological targets.

4-Chloro-1H-indene (CAS No. 74124-87-1) combines the structural features of the indene scaffold with the electronic effects of a chlorine substituent on the aromatic ring, making it a promising, yet underexplored, building block for the synthesis of novel compounds.

Synthesis of 4-Chloro-1H-indene: A Proposed Pathway

A direct, published synthesis for **4-Chloro-1H-indene** is not readily available in the literature. However, a logical and efficient synthetic route can be proposed starting from the readily accessible precursor, 4-chloro-1-indanone. This multi-step approach involves the synthesis of the indanone followed by its reduction to the corresponding alcohol and subsequent dehydration.

Synthesis of the Key Precursor: 4-Chloro-1-indanone

The synthesis of 4-chloro-1-indanone is well-documented and typically proceeds via a Friedel-Crafts acylation of a suitable precursor.[6][7] A common and effective method starts from 2-chlorobenzaldehyde.[6]

Workflow for the Synthesis of 4-Chloro-1-indanone:



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Caption: Synthetic pathway to 4-Chloro-1-indanone.

Detailed Experimental Protocol for the Synthesis of 4-Chloro-1-indanone:

A detailed protocol for the synthesis of 4-chloro-1-indanone from 3-(2-chlorophenyl)propanoic acid has been reported.[6]

Step 1: Conversion of 3-(2-Chlorophenyl)propanoic acid to its acid chloride

- To a solution of 3-(2-chlorophenyl)propanoic acid in a suitable solvent (e.g., dichloromethane), add thionyl chloride (SOCl_2).
- Reflux the mixture until the reaction is complete (monitored by TLC or disappearance of the starting material).
- Remove the excess thionyl chloride and solvent under reduced pressure to obtain the crude acid chloride.

Step 2: Intramolecular Friedel-Crafts Acylation

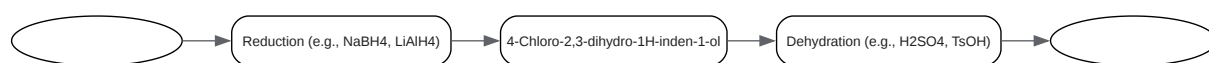
- Dissolve the crude acid chloride in a suitable solvent (e.g., dichloromethane).
- Cool the solution in an ice bath and add a Lewis acid catalyst, such as aluminum chloride (AlCl_3), portion-wise.
- Stir the reaction mixture at room temperature until the cyclization is complete.
- Quench the reaction by carefully pouring it onto a mixture of ice and concentrated hydrochloric acid.
- Extract the product with an organic solvent, wash the organic layer, dry it over an anhydrous salt (e.g., Na_2SO_4), and concentrate it under reduced pressure.
- Purify the crude product by recrystallization or column chromatography to yield 4-chloro-1-indanone.

Property	Value	Source
Molecular Formula	C ₉ H ₇ ClO	[8]
Molecular Weight	166.61 g/mol	[8]
Appearance	Pale yellow solid	[6]
Melting Point	90-92 °C	[6]

Proposed Synthesis of 4-Chloro-1H-indene from 4-Chloro-1-indanone

The conversion of 4-chloro-1-indanone to **4-Chloro-1H-indene** can be achieved through a two-step sequence: reduction of the ketone to an alcohol, followed by dehydration.

Proposed Synthetic Pathway:



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Caption: Proposed synthesis of **4-Chloro-1H-indene**.

Proposed Experimental Protocol:

Step 1: Reduction of 4-Chloro-1-indanone to 4-Chloro-2,3-dihydro-1H-inden-1-ol

- Dissolve 4-chloro-1-indanone in a suitable solvent such as methanol or ethanol.
- Cool the solution in an ice bath and add a reducing agent like sodium borohydride (NaBH₄) portion-wise.
- Stir the reaction mixture at room temperature until the reduction is complete (monitored by TLC).
- Quench the reaction by adding water and extract the product with an organic solvent.

- Dry the organic layer and concentrate under reduced pressure to obtain the crude 4-chloro-2,3-dihydro-1H-inden-1-ol.

Step 2: Dehydration of 4-Chloro-2,3-dihydro-1H-inden-1-ol to **4-Chloro-1H-indene**

- Dissolve the crude 4-chloro-2,3-dihydro-1H-inden-1-ol in a high-boiling point solvent like toluene.
- Add a catalytic amount of a strong acid, such as sulfuric acid (H₂SO₄) or p-toluenesulfonic acid (TsOH).
- Heat the mixture to reflux, and remove the water formed during the reaction using a Dean-Stark apparatus.
- Monitor the reaction by TLC until the starting material is consumed.
- Cool the reaction mixture, wash with a basic solution (e.g., saturated NaHCO₃ solution) and then with brine.
- Dry the organic layer and concentrate under reduced pressure.
- Purify the crude product by distillation or column chromatography to obtain **4-Chloro-1H-indene**.

Physicochemical Properties and Spectroscopic Characterization

The physicochemical properties of **4-Chloro-1H-indene** are crucial for its handling, storage, and application in various reactions. While extensive experimental data for this specific compound is not widely published, some properties can be predicted or inferred from related compounds.

Property	Value	Source
CAS Number	74124-87-1	[9][10][11][12][13]
Molecular Formula	C ₉ H ₇ Cl	[9]
Molecular Weight	150.61 g/mol	[9]
Appearance	Colorless to pale yellow liquid (predicted)	[12]

Spectroscopic Data (Predicted/Inferred):

- ¹H NMR: The proton NMR spectrum is expected to show signals for the aromatic protons, the vinylic protons of the cyclopentene ring, and the methylene protons. The chemical shifts and coupling constants will be influenced by the chlorine substituent and the ring strain.[4][14][15][16]
- ¹³C NMR: The carbon NMR spectrum will display distinct signals for the aromatic and aliphatic carbons. The carbon attached to the chlorine atom will exhibit a characteristic chemical shift.[14][17][18][19]
- Mass Spectrometry: The mass spectrum should show a molecular ion peak (M⁺) at m/z 150 and a characteristic M+2 peak at m/z 152 due to the ³⁷Cl isotope, with an intensity ratio of approximately 3:1.[7][11][20] Fragmentation patterns would likely involve the loss of a chlorine atom or HCl.[11]
- Infrared (IR) Spectroscopy: The IR spectrum is expected to show characteristic absorption bands for C-H stretching of the aromatic and aliphatic/vinylic protons, C=C stretching of the aromatic and cyclopentene rings, and a C-Cl stretching vibration.[2][21][22][23]

Potential Research Applications

The unique structural features of **4-Chloro-1H-indene** make it a valuable building block for a wide range of research applications, particularly in medicinal chemistry and materials science.

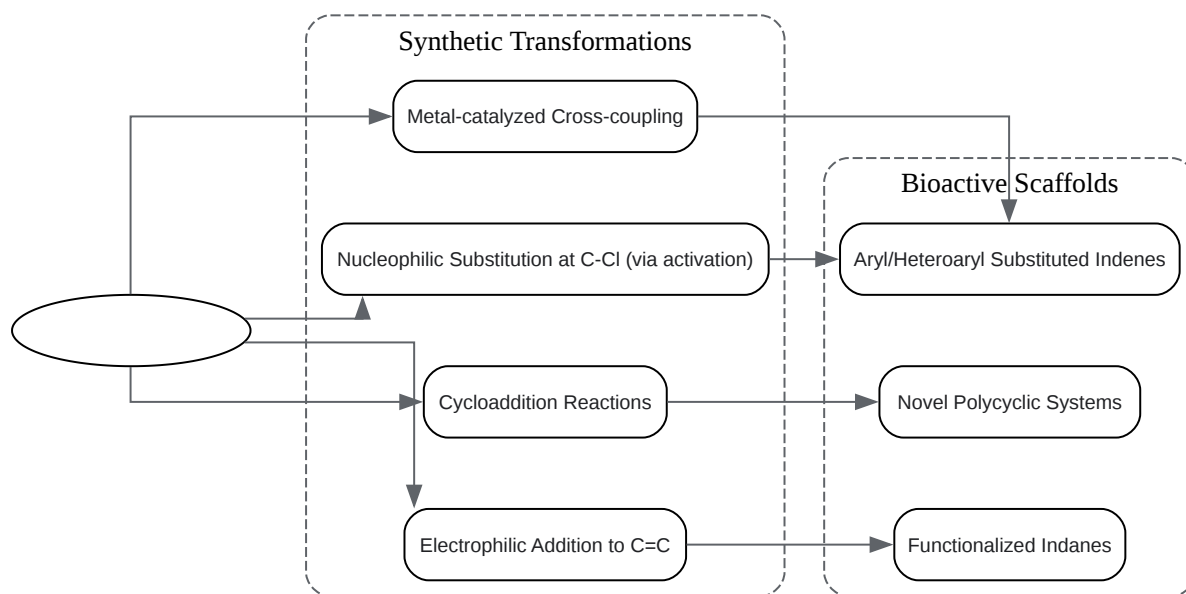
Medicinal Chemistry and Drug Discovery

The indene scaffold is a key component of several biologically active molecules.^[3] The introduction of a chlorine atom can enhance the pharmacological profile of these compounds.

Potential Therapeutic Areas:

- **Anticancer Agents:** Dihydro-1H-indene derivatives have been investigated as tubulin polymerization inhibitors with anti-angiogenic and antitumor potency.^{[1][3]} **4-Chloro-1H-indene** could serve as a starting material for the synthesis of novel analogs with improved efficacy.
- **CNS-active Agents:** The indane core is present in drugs targeting the central nervous system. For instance, derivatives of 4-chloro-1-indanone have been explored as potential binders for GABA receptors.^{[6][7]} **4-Chloro-1H-indene** could be used to synthesize a variety of substituted indane and indene derivatives for screening against various CNS targets.
- **Antimicrobial and Antiviral Agents:** The indene nucleus is found in compounds with antimicrobial and antiviral activities. The chloro-substituent can be strategically employed to enhance these properties.

Workflow for Derivatization in Drug Discovery:



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Caption: Derivatization strategies for **4-Chloro-1H-indene**.

Materials Science

Indene and its derivatives are utilized in the synthesis of polymers and organic electronic materials.[3] The presence of the chlorine atom in **4-Chloro-1H-indene** can be exploited to tune the electronic and photophysical properties of these materials.

Potential Applications:

- **Organic Light-Emitting Diodes (OLEDs):** The indene core can be incorporated into molecules used in OLEDs. The chloro-substituent can influence the HOMO/LUMO energy levels and emission characteristics.
- **Organic Photovoltaics (OPVs):** Indene-based materials have been explored as components in organic solar cells. **4-Chloro-1H-indene** could be a precursor for novel donor or acceptor materials.

- Ligands for Organometallic Catalysis: Indenyl ligands are widely used in organometallic chemistry.[23] **4-Chloro-1H-indene** can be deprotonated to form the corresponding indenyl anion, which can be used to synthesize novel transition metal complexes with potential applications in catalysis.

Conclusion

4-Chloro-1H-indene is a promising yet underutilized chemical building block with significant potential for a wide range of research applications. Its synthesis from the readily available 4-chloro-1-indanone is feasible through established chemical transformations. The combination of the reactive indene scaffold and the modulating effect of the chlorine substituent opens up numerous avenues for the development of novel bioactive compounds and advanced functional materials. This technical guide provides a foundational understanding of the synthesis, properties, and potential applications of **4-Chloro-1H-indene**, and it is hoped that it will inspire further research into this versatile molecule.

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